

Application Note: Protocols for the Asymmetric Synthesis of Indinavir (Crixivan®)[1]

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Compound of Interest

Compound Name: *Indinavir, threo-*

CAS No.: 360558-79-8

Cat. No.: B1671878

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Abstract & Scope

This technical guide details the asymmetric synthesis of Indinavir sulfate, specifically focusing on the Merck Process, which is widely regarded as the benchmark for stereochemical control in drug development. Indinavir is a potent HIV-1 protease inhibitor that functions as a transition-state mimetic. Its efficacy relies entirely on the precise spatial arrangement of its hydroxyl group (which mimics the hydration of the peptide bond) and the lipophilic indanol moiety.

This guide addresses the "threo-" specification by detailing the construction of the (1S, 2R)-1-amino-2-indanol core (cis-aminoindanol) and the subsequent diastereoselective installation of the backbone hydroxyl group. The protocols below prioritize the Ritter Reaction for the aminoindanol synthesis and Enolate Alkylation for the backbone assembly, ensuring high enantiomeric excess (ee >99%).

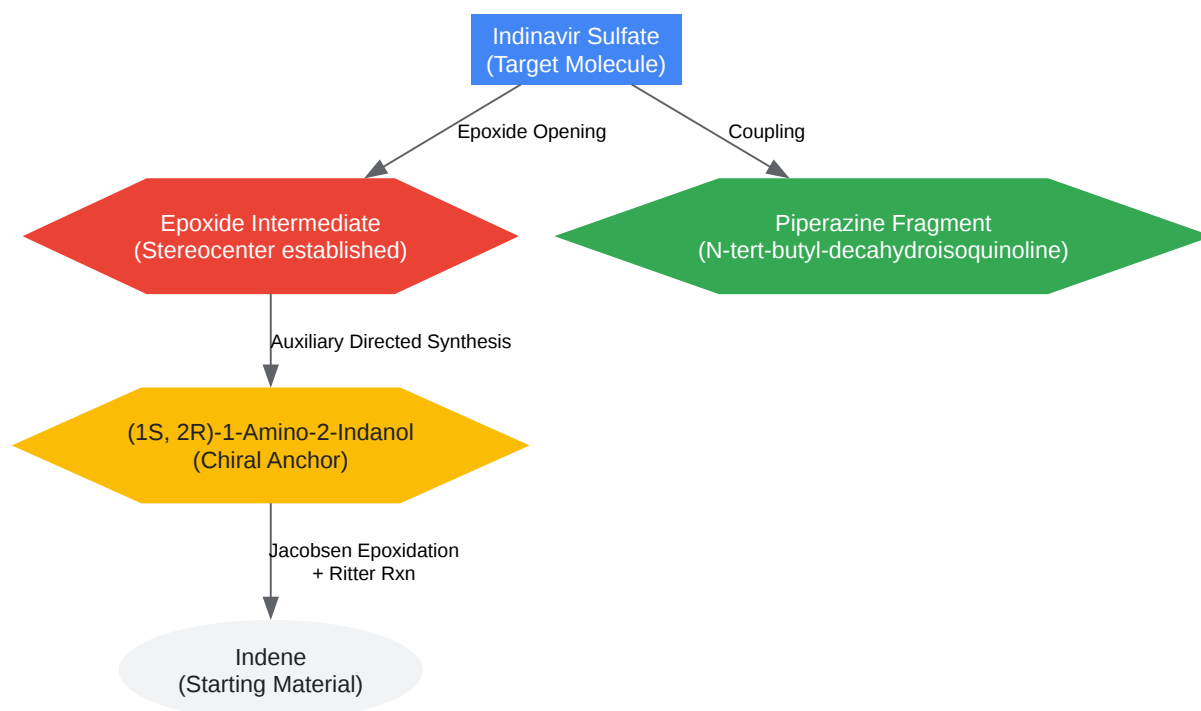
Retrosynthetic Analysis & Strategy

The synthesis is convergent, relying on the coupling of three distinct chiral fragments. The critical challenge is the "threo-like" diastereocontrol required during the formation of the central hydroxyethylene linker.

Strategic Logic

- **Chiral Anchor:** The (1S, 2R)-1-amino-2-indanol is not just a structural component; it acts as a chiral auxiliary during the synthesis, directing the stereochemistry of the central backbone.
- **Stereocontrol:** The relative stereochemistry (cis vs. trans, erythro vs. threo) is locked early via the Jacobsen Epoxidation and the Ritter Reaction.
- **Convergent Assembly:** The final molecule is assembled by opening a highly functionalized epoxide with a piperazine fragment.

Diagram 1: Retrosynthetic Workflow



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Caption: Retrosynthetic breakdown showing the convergence of the aminoindanol and piperazine fragments.

Critical Reagent Preparation: (1S, 2R)-1-Amino-2-Indanol[1][2][3][4]

The synthesis of the cis-aminoindanol is the defining step of this protocol. While trans-aminoindanols are thermodynamically favored, Indinavir requires the cis-(1S, 2R) configuration.

Protocol 1: Asymmetric Epoxidation & Ritter Reaction

This method utilizes the Jacobsen epoxidation to set absolute stereochemistry, followed by a Ritter reaction which proceeds with retention of configuration (via a double inversion mechanism) to install the amine.

Reagents:

- Indene (Technical grade, distilled)[1]
- Jacobsen's Catalyst (S,S-Mn(salen))[2]
- Sodium Hypochlorite (NaOCl)
- Acetonitrile (CH₃CN)
- Oleum (Fuming H₂SO₄) or Chlorosulfonic acid
- Tartaric Acid (for resolution/purification)

Step-by-Step Methodology:

- Enantioselective Epoxidation:
 - Charge a reactor with Indene (1.0 eq) and Jacobsen's Catalyst (0.5–1.0 mol%).
 - Maintain temperature at 0–5°C.

- Add NaOCl (commercial bleach) slowly while maintaining pH ~11.3 using a phosphate buffer.
- Mechanism: The Mn-oxo species transfers oxygen to the olefin face.
- Checkpoint: Monitor by HPLC. Target >85% ee for Indene Oxide.
- Ritter Reaction (The Stereochemical Inversion):
 - Dissolve the (1S, 2R)-indene oxide in dry Acetonitrile.
 - Cool to -5°C.^[1]
 - Add Oleum (20% SO₃) dropwise.
 - Critical Mechanism: The strong acid opens the epoxide to a benzylic carbocation. The acetonitrile solvent attacks from the same face as the leaving oxygen (due to shielding or double inversion via an oxazoline intermediate), resulting in the cis-oxazoline.
 - Quench with water to hydrolyze the oxazoline to the amide, then reflux with NaOH to cleave the amide to the amine.
- Purification:
 - Recrystallize the crude aminoindanol from 1-butanol/water.
 - Validation: Optical Rotation
(c=1, MeOH).

Data Table 1: Optimization of Ritter Reaction Conditions

Solvent System	Acid Catalyst	Temperature	Yield (%)	cis:trans Ratio
CH ₃ CN (Neat)	H ₂ SO ₄ (Conc)	25°C	45%	80:20
CH ₃ CN / CH ₂ Cl ₂	Oleum (20%)	-5°C	88%	98:2
CH ₃ CN	BF ₃ ^[3] ·OEt ₂	0°C	60%	90:10

Protocol 2: Stereoselective Backbone Assembly

This section addresses the "threo" aspect by ensuring the correct relative stereochemistry between the aminoindanol anchor and the newly formed hydroxyl group on the backbone.

The "Merck Enolate" Strategy

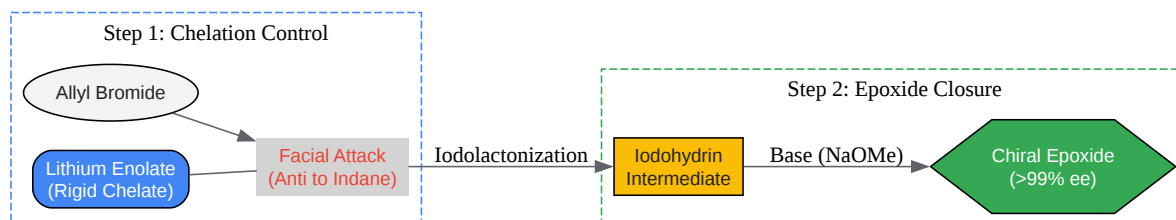
Instead of simple nucleophilic attack, this protocol uses the aminoindanol as a chiral auxiliary to direct the alkylation of an amide enolate.

Step-by-Step Methodology:

- Amide Formation:
 - React (1S, 2R)-1-amino-2-indanol with Boc-glycine or a similar protected amino acid derivative to form the amide.
 - Protect the indanol hydroxyl group and the amide nitrogen as an acetonide (isopropylidene acetal) using 2-methoxypropene and p-TsOH. This locks the conformation.
- Diastereoselective Allylation:
 - Cool the acetonide solution to -78°C in THF.
 - Add LiHMDS (Lithium hexamethyldisilazide) to generate the enolate.
 - Add Allyl Bromide.^{[2][3]}
 - Stereocontrol: The lithium cation chelates between the enolate oxygen and the acetonide oxygen. The allyl bromide attacks from the face opposite the bulky indane ring.
 - Result: Formation of the (2S)-allylated product with >95:5 diastereomeric ratio (dr).
- Epoxide Formation (Iodolactonization):
 - Treat the allylated intermediate with Iodine (I₂) in aqueous bicarbonate.
 - This forms an iodohydrin which spontaneously cyclizes to the epoxide upon base treatment (NaOMe).

- Outcome: You now have the "Epoxide Intermediate" (see Diagram 1) with the correct absolute configuration at all centers.

Diagram 2: Stereocontrol Mechanism



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Caption: The aminoindanol auxiliary directs the allyl attack, fixing the backbone stereochemistry.

Protocol 3: Final Coupling (Epoxide Opening)

The final step couples the highly functionalized epoxide with the piperazine fragment (N-tert-butyl-decahydroisoquinoline-3-carboxamide).

Methodology:

- Dissolve the Chiral Epoxide (from Protocol 2) and the Piperazine fragment (1.05 eq) in Ethanol or Methanol.
- Reflux at 80°C for 12–15 hours.
- Regioselectivity: The amine attacks the less substituted carbon of the epoxide (distal to the bulky aminoindanol group).
- Workup: Concentrate under vacuum. The product is often crystallized as the sulfate salt (Indinavir Sulfate) by adding H₂SO₄ in ethanol.

Quality Control & Troubleshooting

Analytical Standards (Self-Validation)

- HPLC Method: Chiralcel OD column; Hexane/IPA (90:10); Flow 1.0 mL/min; UV 220 nm.
 - Requirement: (1S, 2R)-aminoindanol >99.5% ee.[1]
 - Requirement: Final Indinavir >99.0% purity.[3]
- NMR Verification: The coupling constant ($J_{H-1,H-2}$) between the H-1 and H-2 protons of the indanol ring is diagnostic.
 - cis-aminoindanol:
 $J_{H-1,H-2} = 10.5$ Hz
 - trans-aminoindanol:
 $J_{H-1,H-2} = 17.5$ Hz

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low cis:trans ratio in Ritter Rxn	Temperature too high (>0°C)	Maintain strict -5°C to 0°C control during acid addition.
Incomplete Epoxide Opening	Steric hindrance	Switch solvent to 2-propanol and increase temp to 85°C; add mild Lewis acid (rarely needed).
Racemization of Amide	Base strength too high	Use LiHMDS specifically; avoid LDA if possible as it can cause proton exchange at the alpha-center.

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